Application Note: Comprehensive Characterization of 7-Azaspiro[3.5]nonan-5-ol Oxalate

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Compound of Interest

Compound Name:	*7-Azaspiro[3.5]nonan-5-ol oxalate*
CAS No.:	*2173998-90-6*
Cat. No.:	*B2458759*

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Introduction

7-Azaspiro[3.5]nonan-5-ol is a spirocyclic aliphatic amine containing a hydroxyl group. Such scaffolds are of significant interest in medicinal chemistry due to their three-dimensional nature, which can lead to improved pharmacological properties.[1] The oxalate salt form is often utilized to improve the stability, crystallinity, and handling of the parent compound. A thorough and precise analytical characterization is paramount to confirm the identity, purity, and solid-state properties of **7-Azaspiro[3.5]nonan-5-ol oxalate**, ensuring its quality and suitability for research and drug development.

This application note provides a comprehensive guide to the analytical methods for the full characterization of **7-Azaspiro[3.5]nonan-5-ol oxalate**. It is intended for researchers, scientists, and drug development professionals, offering detailed protocols and the scientific rationale behind the chosen analytical techniques.

Structural Elucidation and Verification

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The primary identification and structural confirmation of **7-Azaspiro[3.5]nonan-5-ol oxalate** are achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the unambiguous structural elucidation of organic molecules.[2] For **7-Azaspiro[3.5]nonan-5-ol oxalate**, ^{1}H and ^{13}C NMR will confirm the core structure, while 2D NMR techniques can establish connectivity.

Causality of Experimental Choices: The choice of a suitable deuterated solvent is critical. While the free base may be soluble in chloroform-d ($CDCl_3$), the oxalate salt will likely require a more polar solvent like deuterium oxide (D_2O) or dimethyl sulfoxide-d_6 (DMSO-d_6) for complete dissolution. The acidic protons of the oxalate and the ammonium and hydroxyl groups may be exchangeable in D_2O, leading to their disappearance from the ^{1}H NMR spectrum.

Protocol 1: NMR Spectroscopic Analysis

- Sample Preparation: Accurately weigh 5-10 mg of **7-Azaspiro[3.5]nonan-5-ol oxalate** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a 5 mm NMR tube.
- ^{1}H NMR Acquisition:
  - Acquire a standard ^{1}H NMR spectrum at a field strength of 400 MHz or higher to ensure good signal dispersion.
  - Set the relaxation delay (d1) to at least 5 times the longest T_1 relaxation time to ensure accurate integration.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be necessary due to the lower natural abundance and gyromagnetic ratio of the ^{13}C nucleus.
- 2D NMR Acquisition (if required):

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- If signal overlap or ambiguity exists in the 1D spectra, acquire 2D correlation spectra such as COSY (Correlation Spectroscopy) to identify proton-proton couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.

- Data Processing: Process the acquired spectra with appropriate phasing, baseline correction, and referencing (e.g., to the residual solvent peak).

Expected ^{1}H and ^{13}C NMR Data: The chemical shifts will be influenced by the solvent and the protonation state of the amine. In a non-exchanging solvent like DMSO-d_6, one would expect to observe signals for the N-H and O-H protons, as well as the protons of the spirocyclic rings. The carbon spectrum will show distinct signals for each carbon atom in the asymmetric molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the analyte, further confirming its structure. Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like 7-Azaspiro[3.5]nonan-5-ol, and it should readily produce the protonated molecular ion of the free base.

Causality of Experimental Choices: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecular ion, which allows for the calculation of the elemental composition, providing a high degree of confidence in the identity of the compound. [3] Tandem MS (MS/MS) experiments can be performed to study the fragmentation pathways.

Protocol 2: LC-MS Analysis for Identity Confirmation

- Sample Preparation: Prepare a dilute solution of **7-Azaspiro[3.5]nonan-5-ol oxalate** (e.g., 10 µg/mL) in a suitable solvent mixture such as 50:50 acetonitrile:water with 0.1% formic acid.

- LC-MS System Setup:

  - Utilize a reversed-phase C18 column.

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- The mobile phase will typically consist of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B). An acidic mobile phase ensures the amine is protonated, leading to good peak shape.[4]

- Mass Spectrometer Parameters:
  - Set the mass spectrometer to positive ion ESI mode.
  - Acquire data in full scan mode over a mass range that includes the expected molecular ion (e.g., m/z 50-500).
  - For structural confirmation, perform MS/MS on the protonated molecular ion.
- Data Analysis:
  - Identify the peak corresponding to the protonated molecule of 7-Azaspiro[3.5]nonan-5-ol, $[M+H]^+$.
  - Analyze the fragmentation pattern from the MS/MS spectrum. Cyclic amines typically undergo α-cleavage, which is the cleavage of a carbon-carbon bond adjacent to the nitrogen.[5]

Expected Mass Spectrometry Data: The expected monoisotopic mass of the 7-Azaspiro[3.5]nonan-5-ol free base ($C_8H_{15}NO$) is approximately 141.1154 u. Therefore, the protonated molecule $[M+H]^+$ should be observed at m/z 142.1227. Fragmentation may involve the loss of water from the alcohol and ring-opening of the piperidine moiety.[4]

Purity and Impurity Profiling

The purity of the active pharmaceutical ingredient is a critical quality attribute. High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection is the method of choice for assessing the purity and identifying any potential impurities.

Causality of Experimental Choices: A gradient elution method is chosen to ensure the separation of the main component from any impurities that may have different polarities. The use of a mass spectrometer as a detector provides much higher specificity and allows for the identification of unknown impurities based on their mass-to-charge ratio.

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Protocol 3: HPLC Method for Purity Analysis

- Sample Preparation: Accurately prepare a solution of **7-Azaspiro[3.5]nonan-5-ol oxalate** in the initial mobile phase composition (e.g., 1 mg/mL).
- HPLC System and Conditions:
  - A table with suggested starting HPLC parameters is provided below. These conditions should be optimized and validated for the specific application.[6]
- Method Validation: The analytical method should be validated according to ICH guidelines (Q2(R2)) for parameters such as specificity, linearity, accuracy, precision, and range.[7]
- Data Analysis: Calculate the purity of the sample based on the relative peak areas. The area of the main peak is expressed as a percentage of the total area of all peaks.

Table 1: Suggested Starting HPLC Method Parameters

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 205 nm or Mass Spectrometry
Injection Volume	10 µL

Physicochemical and Solid-State Characterization

The oxalate salt form suggests that the compound is a crystalline solid. Its solid-state properties can be investigated using Fourier-Transform Infrared Spectroscopy (FTIR), X-Ray Powder Diffraction (XRPD), and thermal analysis techniques.

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Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[8] For **7-Azaspiro[3.5]nonan-5-ol oxalate**, FTIR can confirm the presence of the hydroxyl, amine, and oxalate functional groups.

Protocol 4: FTIR Spectroscopic Analysis

- Sample Preparation: A small amount of the solid sample is placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: An infrared spectrum is recorded, typically in the range of 4000-400 cm^{-1}.
- Data Analysis: The positions and shapes of the absorption bands are correlated with specific functional groups.

Expected FTIR Absorption Bands:

Wavenumber Range (cm^{-1})	Functional Group
3400-3200 (broad)	O-H stretch (alcohol), N-H stretch (secondary amine salt)
2950-2850	C-H stretch (aliphatic)
~1700 (strong)	C=O stretch (oxalate)
1650-1580	N-H bend (secondary amine salt)
1400-1300	O-H bend (alcohol)
1200-1000	C-N stretch (amine), C-O stretch (alcohol)

Note: The exact positions of the peaks can be influenced by hydrogen bonding and the crystalline environment.

X-Ray Powder Diffraction (XRPD)

XRPD is a powerful technique for the characterization of crystalline solids. It provides a unique "fingerprint" for a specific crystalline form and can be used to identify polymorphs, assess

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crystallinity, and determine phase purity.[9]

Protocol 5: XRPD Analysis

- Sample Preparation: A sufficient amount of the powdered sample is gently packed into a sample holder.
- Data Acquisition: The sample is irradiated with monochromatic X-rays, and the diffraction pattern is recorded as a function of the diffraction angle (2θ).
- Data Analysis: The positions (2θ values) and relative intensities of the diffraction peaks are used to characterize the crystalline form.

Thermal Analysis (TGA and DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide information about the thermal stability, melting point, and decomposition of the material. For a salt, TGA can reveal the loss of any associated water or solvent molecules and the decomposition of the oxalate moiety.[10] DSC can determine the melting point and any phase transitions.

Causality of Experimental Choices: Performing TGA in an inert atmosphere (e.g., nitrogen) is crucial to prevent oxidative decomposition and to clearly resolve the decomposition steps of the oxalate salt.

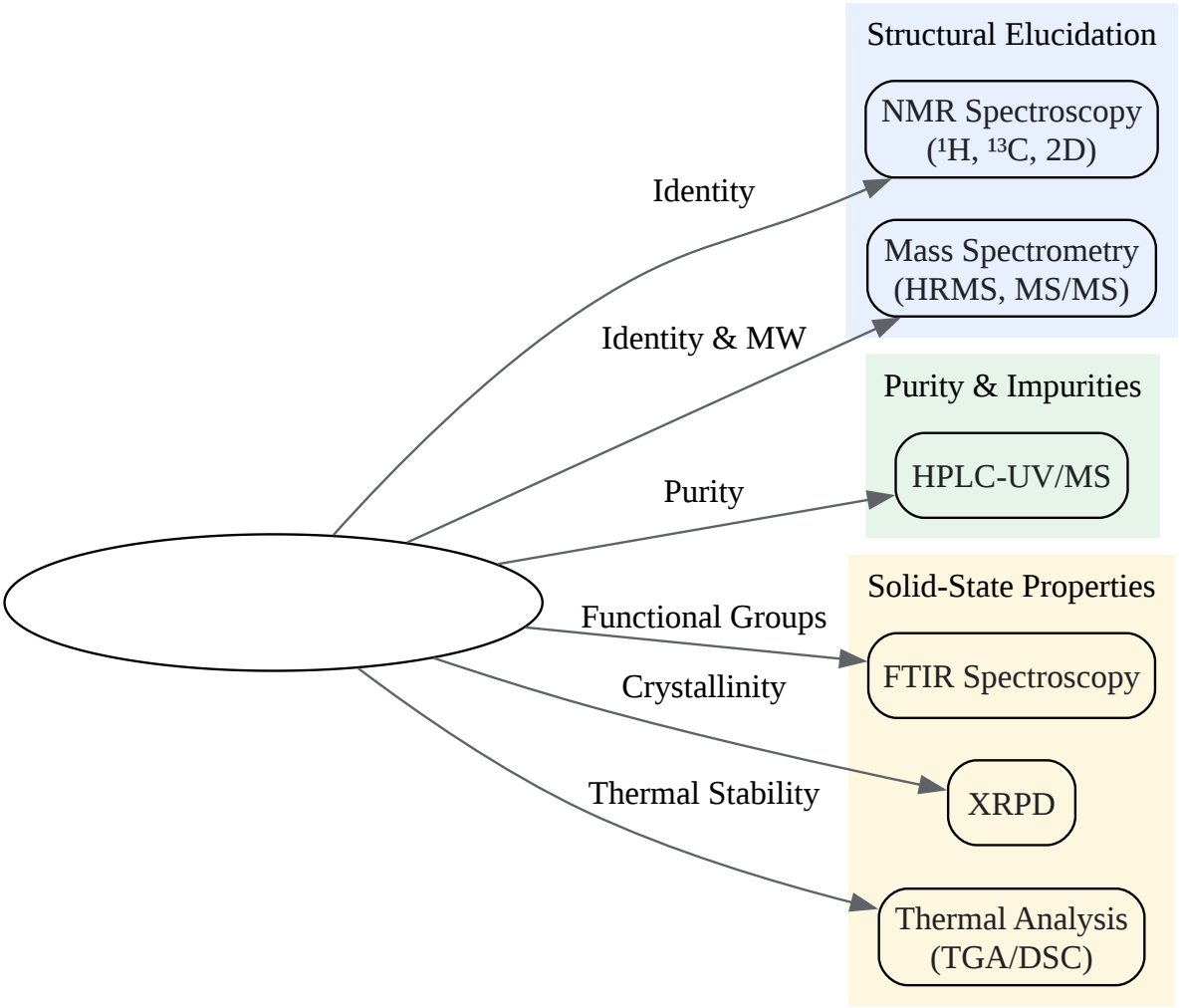
Protocol 6: Thermal Analysis

- Sample Preparation: Accurately weigh 3-5 mg of the sample into an appropriate TGA or DSC pan.
- TGA Method: Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere to a temperature sufficient to induce complete decomposition (e.g., 800 °C).
- DSC Method: Heat the sample at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere through its expected melting and decomposition range.
- Data Analysis:

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- TGA: Analyze the thermogram for mass loss steps, which correspond to the loss of volatiles or decomposition. The decomposition of metal oxalates typically occurs in distinct steps.
- DSC: Analyze the heat flow curve for endothermic events (e.g., melting) and exothermic events (e.g., decomposition).

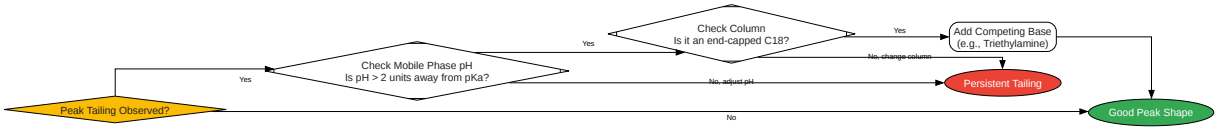
Visualizations



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Caption: Overall analytical workflow for characterization.

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Caption: HPLC troubleshooting for peak shape issues.

Conclusion

The comprehensive characterization of **7-Azaspiro[3.5]nonan-5-ol oxalate** requires a multi-technique approach. The protocols outlined in this application note provide a robust framework for confirming the chemical structure, assessing purity, and characterizing the solid-state properties of this important spirocyclic building block. Adherence to these methodologies, coupled with appropriate method validation, will ensure the generation of high-quality, reliable data essential for advancing research and development in medicinal chemistry.

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